

T-Butyl N-cbz-DL-phenylalaninamide molecular weight and formula

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Compound of Interest

Compound Name: *T-Butyl N-cbz-DL-phenylalaninamide*

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An In-depth Technical Guide on N-Cbz-DL-phenylalaninamide

This technical guide provides a detailed overview of the molecular properties of N-Cbz-DL-phenylalaninamide, a derivative of the amino acid phenylalanine. The information is targeted towards researchers, scientists, and professionals in the field of drug development and organic chemistry.

Molecular Identity and Properties

While direct experimental data for **T-Butyl N-cbz-DL-phenylalaninamide** is not readily available in public databases, we can deduce the core molecular properties of N-Cbz-DL-phenylalaninamide from its parent compound, N-Cbz-DL-phenylalanine. The "T-Butyl" component mentioned in the topic is likely a misnomer or refers to a specific, less common derivative, and thus is excluded from this core analysis.

N-Cbz-DL-phenylalanine is a well-documented compound with the molecular formula $C_{17}H_{17}NO_4$ and a molecular weight of 299.32 g/mol ^{[1][2][3][4][5]}. The conversion of a carboxylic acid to a primary amide involves the replacement of the hydroxyl (-OH) group of the carboxyl moiety with an amino (-NH₂) group. This transformation allows for the accurate calculation of the molecular formula and weight for N-Cbz-DL-phenylalaninamide.

Data Presentation

The quantitative data for N-Cbz-DL-phenylalanine and the derived data for N-Cbz-DL-phenylalaninamide are summarized in the table below for clear comparison.

Compound Name	Molecular Formula	Molecular Weight (g/mol)
N-Cbz-DL-phenylalanine	C ₁₇ H ₁₇ NO ₄	299.32[1][2][3][4][5]
N-Cbz-DL-phenylalaninamide	C ₁₇ H ₁₈ N ₂ O ₃	298.34 (calculated)

Experimental Protocols

The determination of the molecular weight and formula of a novel or derived compound like N-Cbz-DL-phenylalaninamide would typically involve the following key experiments:

1. Synthesis of N-Cbz-DL-phenylalaninamide:

- **Objective:** To synthesize N-Cbz-DL-phenylalaninamide from N-Cbz-DL-phenylalanine.
- **Methodology:** A common method is the activation of the carboxylic acid of N-Cbz-DL-phenylalanine using a coupling agent such as dicyclohexylcarbodiimide (DCC) or (1-[Bis(dimethylamino)methylene]-1H-1,2,3-triazolo[4,5-b]pyridinium 3-oxid hexafluorophosphate) (HATU), followed by the addition of ammonia (usually as ammonium chloride with a base like triethylamine) to form the amide. The reaction progress would be monitored by thin-layer chromatography (TLC).
- **Purification:** The crude product would be purified using column chromatography or recrystallization to obtain the pure amide.

2. Mass Spectrometry:

- **Objective:** To determine the exact molecular weight of the synthesized N-Cbz-DL-phenylalaninamide.
- **Methodology:** High-resolution mass spectrometry (HRMS), such as electrospray ionization (ESI) or matrix-assisted laser desorption/ionization (MALDI), would be employed. The instrument would be calibrated with a known standard. The sample would be dissolved in a

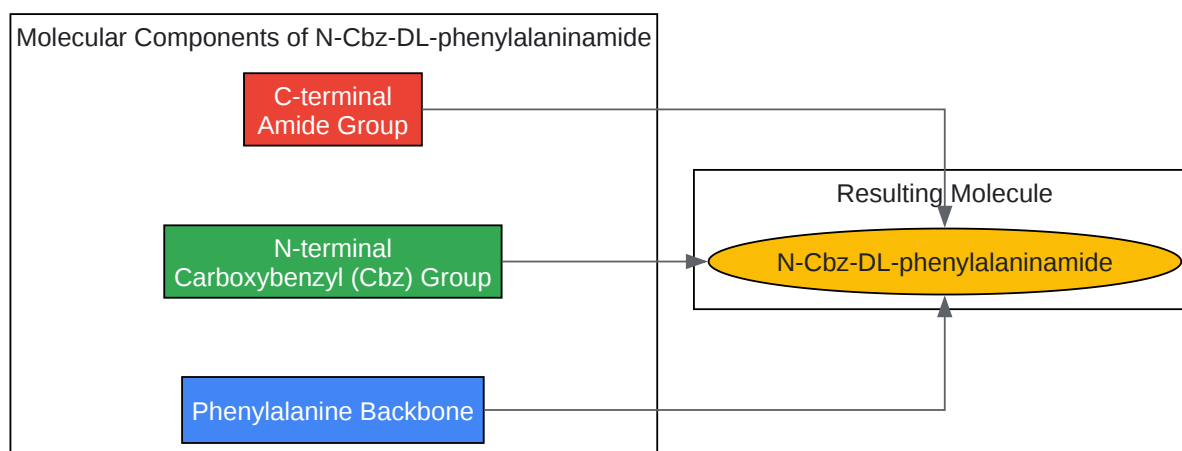
suitable solvent and introduced into the mass spectrometer. The resulting mass-to-charge ratio (m/z) of the molecular ion peak would provide the experimental molecular weight.

3. Elemental Analysis:

- **Objective:** To determine the elemental composition (percentage of Carbon, Hydrogen, Nitrogen, and Oxygen) of the synthesized compound and confirm its molecular formula.
- **Methodology:** A sample of the purified N-Cbz-DL-phenylalaninamide would be subjected to combustion analysis. The amounts of CO_2 , H_2O , and N_2 produced are measured, from which the percentages of C, H, and N in the original sample are calculated. The percentage of oxygen is typically determined by difference. The experimental percentages are then compared with the theoretical values calculated from the proposed molecular formula ($\text{C}_{17}\text{H}_{18}\text{N}_2\text{O}_3$).

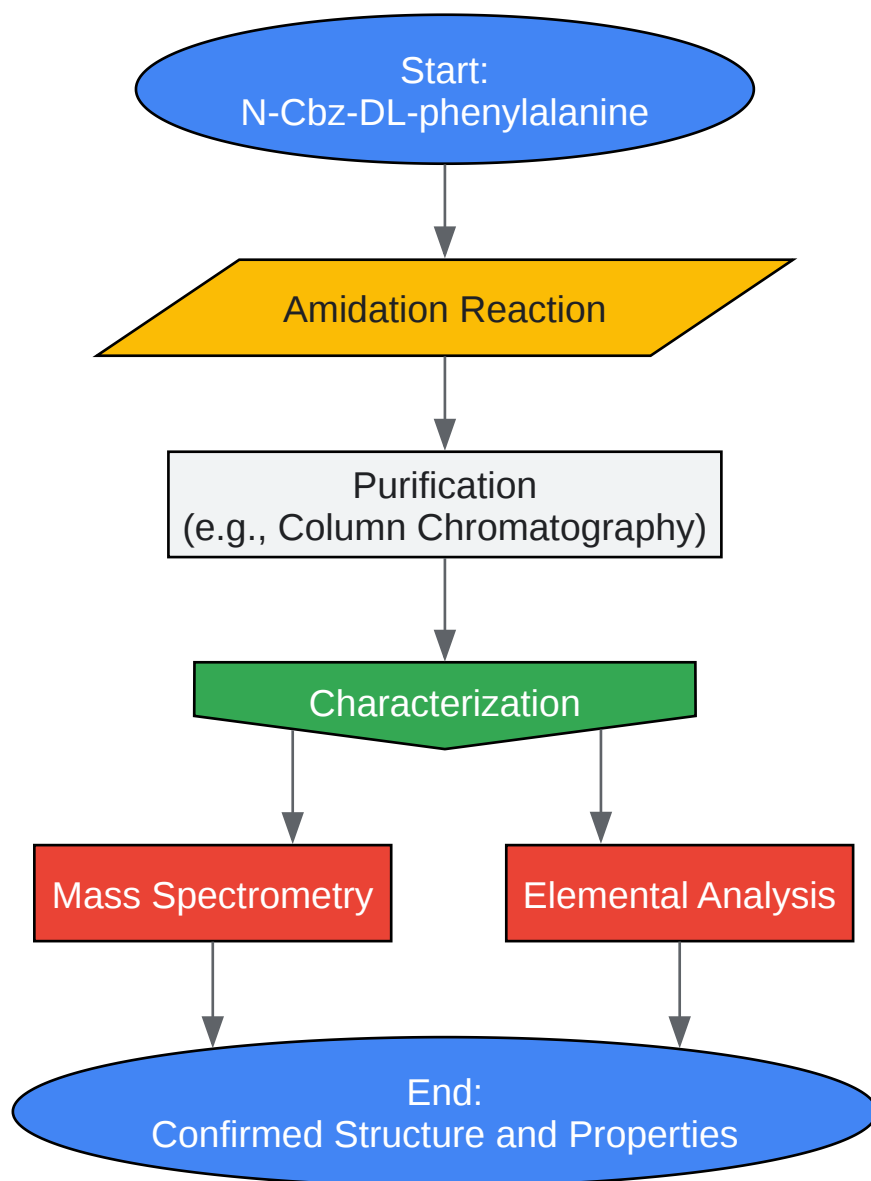
Mandatory Visualization

The following diagrams illustrate the logical relationship of the molecular components and a typical experimental workflow.



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Caption: Logical relationship of the core components of N-Cbz-DL-phenylalaninamide.



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References

- 1. cymitquimica.com [cymitquimica.com]
- 2. Page loading... [wap.guidechem.com]
- 3. N-Cbz-L-Phenylalanine synthesis - chemicalbook [chemicalbook.com]
- 4. lookchem.com [lookchem.com]
- 5. N-benzyloxycarbonyl-DL-3-phenylalanine | C17H17NO4 | CID 100081 - PubChem [pubchem.ncbi.nlm.nih.gov]
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